

Physical properties of solid sulfuric acid hydrates

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Compound of Interest

Compound Name: Sulfuric acid tetrahydrate

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An In-depth Technical Guide on the Physical Properties of Solid Sulfuric Acid Hydrates

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of solid sulfuric acid hydrates. It includes quantitative data presented in structured tables, detailed experimental methodologies for key characterization techniques, and visualizations of relevant processes and relationships to facilitate a deeper understanding of these important chemical entities.

Introduction to Sulfuric Acid Hydrates

Sulfuric acid's strong affinity for water leads to the formation of several stable crystalline hydrates ($\text{H}_2\text{SO}_4 \cdot n\text{H}_2\text{O}$). These solid forms are of significant interest in various fields, including atmospheric chemistry, materials science, and as reagents in chemical synthesis.

Understanding their physical properties is crucial for predicting their behavior under different environmental conditions and for their safe handling and application. Known hydrates include the monohydrate ($n=1$), dihydrate ($n=2$), trihydrate ($n=3$), tetrahydrate ($n=4$), and hemihexahydrate ($n=6.5$).^[1]

Quantitative Physical Properties

The following tables summarize key physical properties of various solid sulfuric acid hydrates.

Table 1: Melting Points of Sulfuric Acid and its Hydrates

Compound	Molar Mass (g/mol)	Melting Point (°C)	Melting Point (K)
Anhydrous H ₂ SO ₄	98.08	10.31[1]	283.46[1]
H ₂ SO ₄ · H ₂ O	116.09	8.48	281.63
H ₂ SO ₄ · 2H ₂ O	134.11	-39.47	233.68
H ₂ SO ₄ · 3H ₂ O	152.12	-36.36	236.79
H ₂ SO ₄ · 4H ₂ O	170.14	-28.27	244.88
H ₂ SO ₄ · 6.5H ₂ O	215.19	-54	219.15

Note: Melting points for hydrates are congruent melting points unless otherwise specified and are derived from phase diagram data.

Table 2: Density of Sulfuric Acid Solutions

Concentration (wt% H ₂ SO ₄)	Temperature (°C)	Density (g/cm ³)
98%	20	1.84[2]
100%	18	1.834[3]
100%	25	~1.83
Pure (oily liquid)	Not Specified	1.8[4]

Note: The density of solid hydrates is less commonly reported than that of the aqueous solutions from which they crystallize. Density is highly dependent on both temperature and concentration.[5]

Table 3: Crystal Structure of Anhydrous Sulfuric Acid

Property	Value
Crystal System	Monoclinic[1]
Space Group	C2/c[1]
Lattice Parameters	a = 818.1 pm, b = 469.6 pm, c = 856.3 pm[1]
$\beta = 111.39^\circ$ [1]	
Formula Units (Z)	4[1]

Table 4: Thermodynamic Properties of Solid Sulfuric Acid Hydrates at 298.15 K

Compound	$\Delta_f H^\circ$ (kJ/mol)	S° (J/mol·K)
H ₂ SO ₄ (s)	-813.99	156.9
H ₂ SO ₄ · H ₂ O (s)	-1124.37	218.8
H ₂ SO ₄ · 2H ₂ O (s)	-1430.55	280.3
H ₂ SO ₄ · 3H ₂ O (s)	-1730.29	332.6
H ₂ SO ₄ · 4H ₂ O (s)	-2034.42	393.3
H ₂ SO ₄ · 6.5H ₂ O (s)	-2785.45	533.9

Data compiled from thermodynamic analyses.[6]

Experimental Protocols

The characterization of solid sulfuric acid hydrates relies on a variety of analytical techniques. Below are detailed methodologies for some of the key experiments cited in the literature.

Preparation and Spectroscopic Analysis of Hydrate Thin Films

This protocol describes the formation and analysis of sulfuric acid hydrate thin films using Attenuated Total Reflectance-Infrared (ATR-IR) spectroscopy.[7][8]

Methodology:

- **Substrate Preparation:** A Germanium (Ge) internal reflection element (IRE) is cleaned and placed in a high-vacuum chamber. A background spectrum of the clean IRE is collected.
- **Film Formation:**
 - **For Anhydrous H_2SO_4 :** Gaseous H_2O and SO_3 are co-deposited onto the Ge substrate, cooled to 190 K. This initially forms a liquid sulfuric acid film that crystallizes into a stable solid upon cooling.[\[8\]](#)
 - **For Hydrates (e.g., Monohydrate):** An anhydrous H_2SO_4 film is first prepared. The film is then exposed to a controlled partial pressure of water vapor at a stable low temperature (e.g., 190 K) to induce hydration. The degree of hydration is a function of the water vapor pressure and temperature.[\[7\]](#)[\[8\]](#)
- **Spectroscopic Measurement:**
 - IR spectra are collected using an internal reflection geometry.[\[9\]](#)
 - Spectra are typically recorded at a resolution of 4 cm^{-1} and are an average of multiple scans (e.g., 64 interferograms) to improve the signal-to-noise ratio.[\[7\]](#)
 - The resulting spectra are ratioed against the clean IRE background and presented in absorbance units.
- **Data Analysis:** The composition of the film (presence of H_2SO_4 , H_3O^+ , HSO_4^- , SO_4^{2-}) is determined by identifying characteristic absorption bands in the IR spectrum.[\[10\]](#)

Thermal Analysis using Differential Scanning Calorimetry (DSC)

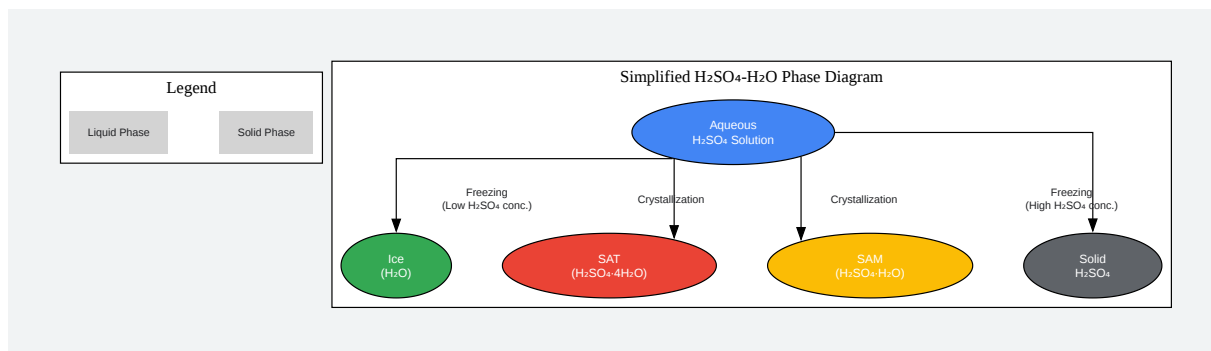
DSC is employed to determine the phase behavior, including melting points and eutectic temperatures, of the sulfuric acid-water system.[\[11\]](#)

Methodology:

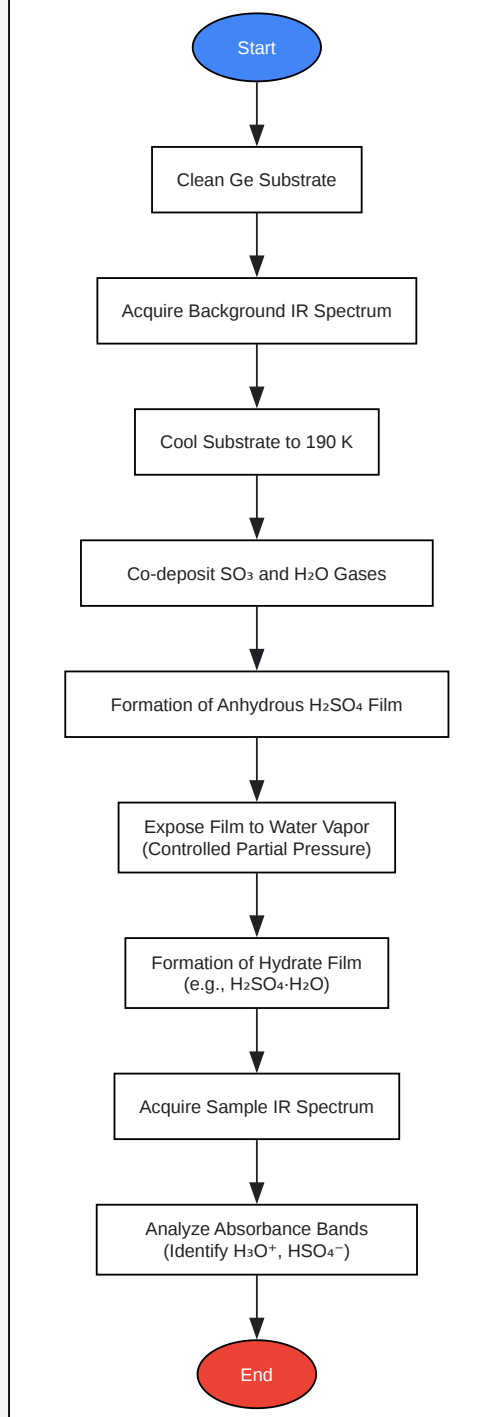
- Sample Preparation: Aqueous solutions of sulfuric acid with varying, precisely known concentrations are prepared.
- DSC Measurement:
 - A small, accurately weighed amount of the solution is hermetically sealed in a DSC pan.
 - An empty, sealed pan is used as a reference.
 - The sample is subjected to a controlled cooling and heating program in the DSC instrument. A typical program might involve cooling to a low temperature (e.g., -100 °C) to ensure complete solidification, followed by controlled heating at a specific rate (e.g., 5 °C/min).
- Data Analysis:
 - The heat flow to or from the sample is measured as a function of temperature.
 - Endothermic events (peaks) on the heating curve correspond to phase transitions such as melting.
 - The onset temperature of a melting peak is typically taken as the melting point.
 - By analyzing samples across a range of concentrations, a phase diagram can be constructed.

Visualizations

The following diagrams illustrate key concepts and workflows related to solid sulfuric acid hydrates.



Workflow: ATR-IR Analysis of a Hydrate Film

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